

Aldicarb-[13C2,d3] vs unlabeled aldicarb performance comparison

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Compound Focus: [(E)-(2-methyl-2-methylsulfanylpropylidene)amino] N-(trideuterio(113C)methyl)carbamate

CAS No.: 1261170-75-5

Cat. No.: S1800701

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Core Purpose and Performance Advantage

The key difference is that **Aldicarb-[13C2,d3]** is not used as a pesticide but as an **internal standard** for precise quantitative analysis in mass spectrometry [1]. Its performance advantage lies in compensating for errors during chemical analysis.

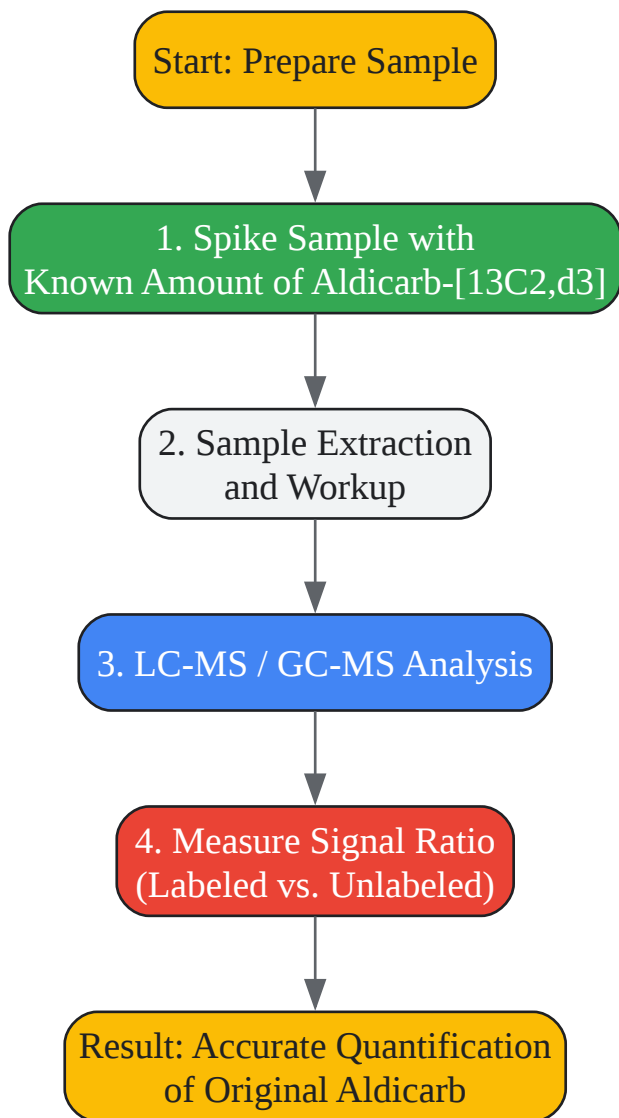
The table below summarizes the core comparison:

Feature	Aldicarb (Unlabeled)	Aldicarb-[13C2,d3]
Primary Application	Insecticide and nematicide for crop protection [2] [3]	Internal standard in Isotope Dilution Mass Spectrometry (IDMS) for analytical quantification [1]
Chemical Performance	Cholinesterase inhibitor; toxic to pests and mammals [2] [3]	Nearly identical physical/chemical behavior to unlabeled aldicarb, but non-therapeutic
Role in Analysis	Target analyte to be measured	Reference compound for calibration and error correction

Experimental Protocol for Quantitative Analysis

The main application of Aldicarb-[13C2,d3] is in **Isotope Dilution Mass Spectrometry (IDMS)**, a technique used to achieve highly accurate and precise measurements [1].

The following diagram illustrates the typical IDMS workflow for quantifying aldicarb residues in a sample:



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Workflow Explanation:

- **Spiking:** A known quantity of Aldicarb-[13C2,d3] is added to the sample (e.g., soil, food, blood) at the beginning of the process [1].

- **Co-Processing:** The sample undergoes preparation (e.g., extraction, purification). The labeled and unlabeled aldicarb molecules behave identically, so any losses during preparation affect both equally [1].
- **Measurement:** The mass spectrometer analyzes the sample and measures the signal ratio between the labeled and unlabeled compounds.
- **Quantification:** Because the amount of labeled standard added is known, the original amount of unlabeled aldicarb in the sample can be calculated back with high accuracy, correcting for any matrix effects or preparation losses [1].

Key Takeaways for Researchers

For researchers and scientists in drug development or analytical chemistry, the value of Aldicarb-[13C2,d3] is clear:

- **Essential for Precision:** Using Aldicarb-[13C2,d3] as an internal standard is the preferred method for overcoming **matrix effects**—where other components in a sample can suppress or enhance the analytical signal—leading to biased results in standard LC-MS or GC-MS analysis [1].
- **Not a Therapeutic Alternative:** It is crucial to understand that the labeled compound is an **analytical tool**, not a functional alternative to the unlabeled pesticide. Its "performance" is measured in the accuracy and reliability of data, not in biological efficacy.

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References

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